elemental analysis calculation for Z-Ile-Ala-OH

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Compound of Interest		
Compound Name:	*Z-Ile-Ala-OH*	
CAS No.:	*24787-83-5*	
Cat. No.:	*B8513123*	*Get Quote*

Title: Validating **Z-Ile-Ala-OH** Purity: A Comparative Guide to Elemental Analysis vs. Orthogonal Methods

Executive Summary

This guide addresses the critical challenge of characterizing **Z-Ile-Ala-OH** (Carbobenzyloxy-L-isoleucyl-L-alanine), a hydrophobic dipeptide derivative widely used as a protease substrate and synthetic intermediate. While Elemental Analysis (EA) via combustion remains the "gold standard" for publication-quality purity evidence (requiring

accuracy), it frequently yields false negatives for protected peptides due to solvent trapping and hygroscopicity.

This document compares the performance of traditional EA against Quantitative NMR (qNMR), providing a robust calculation framework, experimental protocols, and a decision matrix for researchers.

Part 1: The Target Molecule: Z-Ile-Ala-OH

Before performing any analysis, the theoretical baseline must be established. **Z-Ile-Ala-OH** is composed of the benzyloxycarbonyl (Z) protecting group, an isoleucine residue, and a C-terminal alanine.

Structural Breakdown & Theoretical Calculation

- Chemical Structure:

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- Molecular Formula:
- Molecular Weight:

Table 1: Theoretical Elemental Composition (Target Values)

Element	Count	Atomic Mass	Total Mass Contribution	% Composition (Theoretical)
Carbon (C)	17	12.011	204.187	60.70%
Hydrogen (H)	24	1.008	24.192	7.19%
Nitrogen (N)	2	14.007	28.014	8.33%
Oxygen (O)	5	15.999	79.995	23.78%
Total	336.388	100.00%		

Part 2: Performance Comparison: EA vs. qNMR

In drug development, "performance" of an analytical method is defined by its Specificity, Accuracy, and Robustness.

The Challenge: Protected peptides like **Z-Ile-Ala-OH** often crystallize with water or organic solvents (e.g., Ethyl Acetate, DCM) trapped in the lattice. A standard EA burn will reflect these impurities, causing the Carbon/Nitrogen % to deviate outside the acceptable

range.

Table 2: Method Performance Matrix

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Feature	Elemental Analysis (CHN)	Quantitative NMR (qNMR)	HPLC-UV
Principle	Combustion at >900°C; detection of ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">

. | Integration of proton signals relative to an internal standard. | Separation based on hydrophobicity; UV absorption. |
Specificity	Low. Cannot distinguish between peptide Carbon and Solvent Carbon.	High. Distinct signals for peptide vs. solvent vs. impurities.	Medium. Co-elution of impurities is possible.
Solvent Detection	Fails (seen as error).	Quantifies solvent explicitly (molar ratio).	Invisible (unless specific detector used).
Sample Req.	2–5 mg (Destructive).	5–10 mg (Non-destructive).	<1 mg (Destructive).
Verdict	Publication Requirement. Best for confirming bulk homogeneity.	Troubleshooting Tool. Best for determining absolute purity and solvate stoichiometry.	Routine Check. Best for monitoring reaction progress.

Part 3: Experimental Data & Solvate Simulation

To demonstrate the "Performance Gap," we simulate the EA results of **Z-Ile-Ala-OH** contaminated with common impurities. This explains why your initial EA might fail.

Scenario: You synthesized **Z-Ile-Ala-OH** but the drying step was insufficient.

- Impurity A: Water (

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per mol peptide).

- Impurity B: Ethyl Acetate (

per mol peptide).

Table 3: Impact of Solvation on Elemental Analysis Results

Sample State	Formula	% C (Calc)	% H (Calc)	% N (Calc)	Deviation from Pure
Pure Z-Ile-Ala-OH		60.70	7.19	8.33	Reference
+ 0.5		59.12	7.30	8.11	C: -1.58% (FAIL)
+ 0.1 EtOAc		60.65	7.23	8.11	N: -0.22% (PASS)

Analysis: Even a small amount of water (hemi-hydrate) causes the Carbon content to drop by >1.5%, leading to a rejected sample. However, 0.1 mol of EtOAc might "trick" the Carbon count but will lower the Nitrogen %.

Part 4: Validated Protocols

Protocol A: Pre-Treatment for Elemental Analysis (The "Drying" Step)

Rationale: To pass EA, you must remove the solvates identified in Table 3.

- Lyophilization: Dissolve **Z-Ile-Ala-OH** in

  -Butanol/

  (4:1) and freeze-dry. This creates an amorphous powder with high surface area.

- Vacuum Drying: Place the lyophilized powder in a drying pistol (Abderhalden) or vacuum oven.

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- Temp:

  (Do not exceed

  to avoid peptide degradation).

- Desiccant:

  (Phosphorus Pentoxide) is mandatory. Silica gel is insufficient.

- Time: Minimum 24 hours.

- Handling: Seal under Argon immediately. Z-protected peptides can be hygroscopic.

Protocol B: qNMR for Absolute Purity (The "Orthogonal" Step)

Rationale: Use this if EA fails twice. It proves the structure and quantifies the solvent.

- Solvent: Deuterated DMSO (

) is preferred for **Z-Ile-Ala-OH** due to solubility.

- Internal Standard (IS): Use Maleic Acid or 1,3,5-Trimethoxybenzene. Must be TraceCERT® grade or equivalent.

- Preparation:

  - Weigh ~10 mg sample (

) and ~5 mg IS (

) precisely (0.01 mg precision).

  - Dissolve in 0.6 mL

    .

- Acquisition:

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- Pulse delay (

  ):

  (Critical for full relaxation).
- Scans: 16–32.

- Calculation:
  - : Integral area.
  - : Number of protons (e.g., Z-group aromatic protons = 5).
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    : Molecular weight.[1][2][3][4][5]

Part 5: Visualization & Decision Workflow

The following diagram illustrates the logical flow for validating the **Z-Ile-Ala-OH** peptide, ensuring scientific integrity and resource efficiency.

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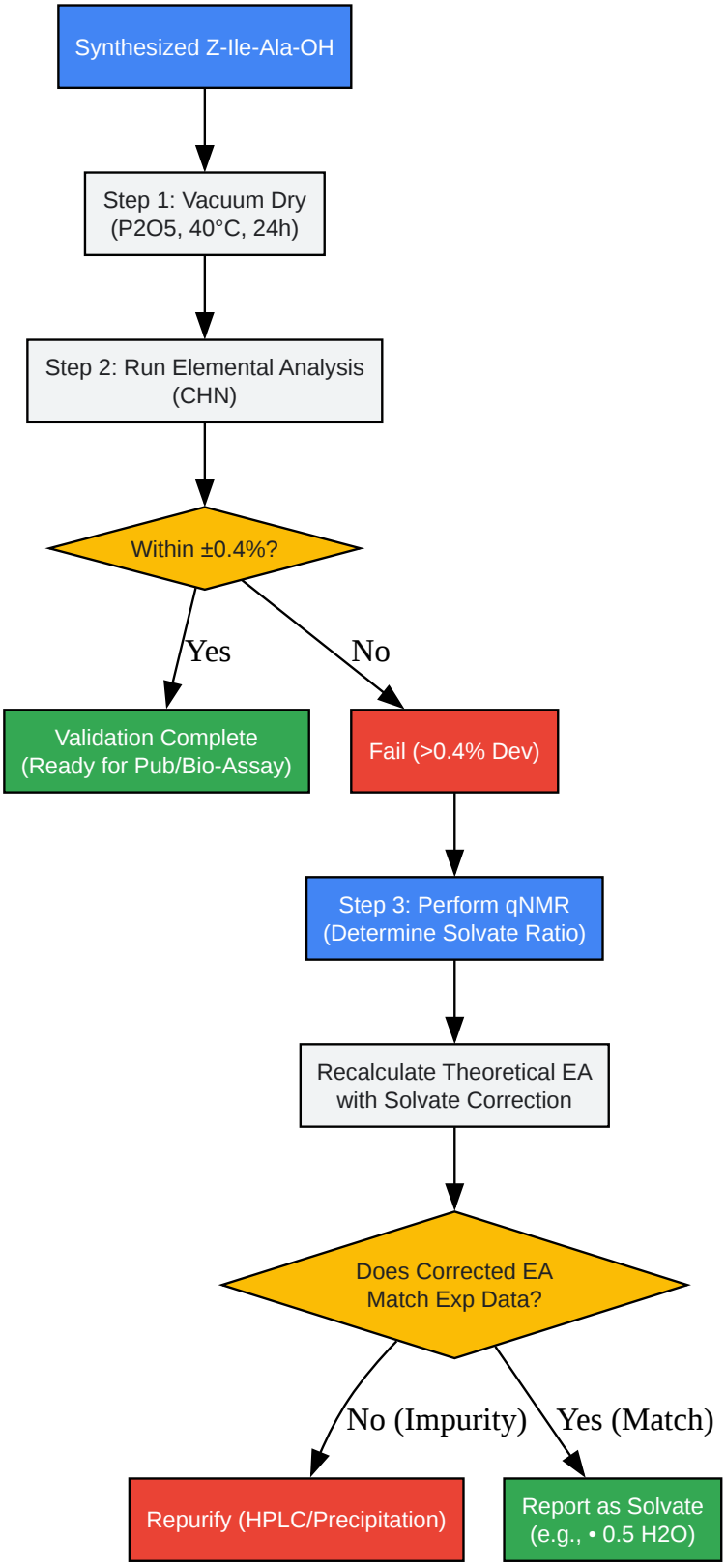

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Caption: Figure 1: Analytical Decision Matrix for **Z-Ile-Ala-OH**. This workflow prioritizes EA for standard compliance but utilizes qNMR as a diagnostic tool for solvate correction.

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